

Argon vs. Krypton: A Comparative Analysis for Ion Thrusters in Space Propulsion

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Argon;krypton

Cat. No.: B14261476

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The landscape of space propulsion is continually evolving, with a growing demand for cost-effective and efficient technologies. While xenon has long been the propellant of choice for ion thrusters, its high cost and limited availability have spurred research into viable alternatives. This guide provides a detailed comparative study of two such alternatives, argon and krypton, for use in ion thrusters. The following analysis is based on experimental data to objectively assess their performance, operational characteristics, and associated trade-offs.

Physical and Chemical Properties

The fundamental properties of a propellant significantly influence the performance of an ion thruster. Argon, being a lighter element with a higher ionization energy compared to krypton, presents a different set of operational characteristics. A summary of the key physical properties of argon, krypton, and xenon is presented below.

Property	Argon (Ar)	Krypton (Kr)	Xenon (Xe)
Atomic Mass (amu)	39.95 ^[1]	83.80 ^[1]	131.3 ^[1]
First Ionization Energy (eV)	15.76 ^[1]	14.00 ^[1]	12.13 ^[1]
Density (g/L at STP)	1.784	3.749	5.894

Performance Comparison

The performance of an ion thruster is primarily evaluated based on its thrust, specific impulse, and efficiency. The choice of propellant has a direct impact on these key metrics. While switching from xenon to lighter noble gases like krypton and argon can lead to a decrease in some performance parameters, it can theoretically increase the specific impulse.[\[1\]](#)

Experimental Performance Data

A study on a low-power Hall thruster provides a direct comparison of performance metrics for argon, krypton, and xenon under similar operating conditions. The data below summarizes the anode efficiency and specific impulse at a discharge power of 400 W and 450 W.

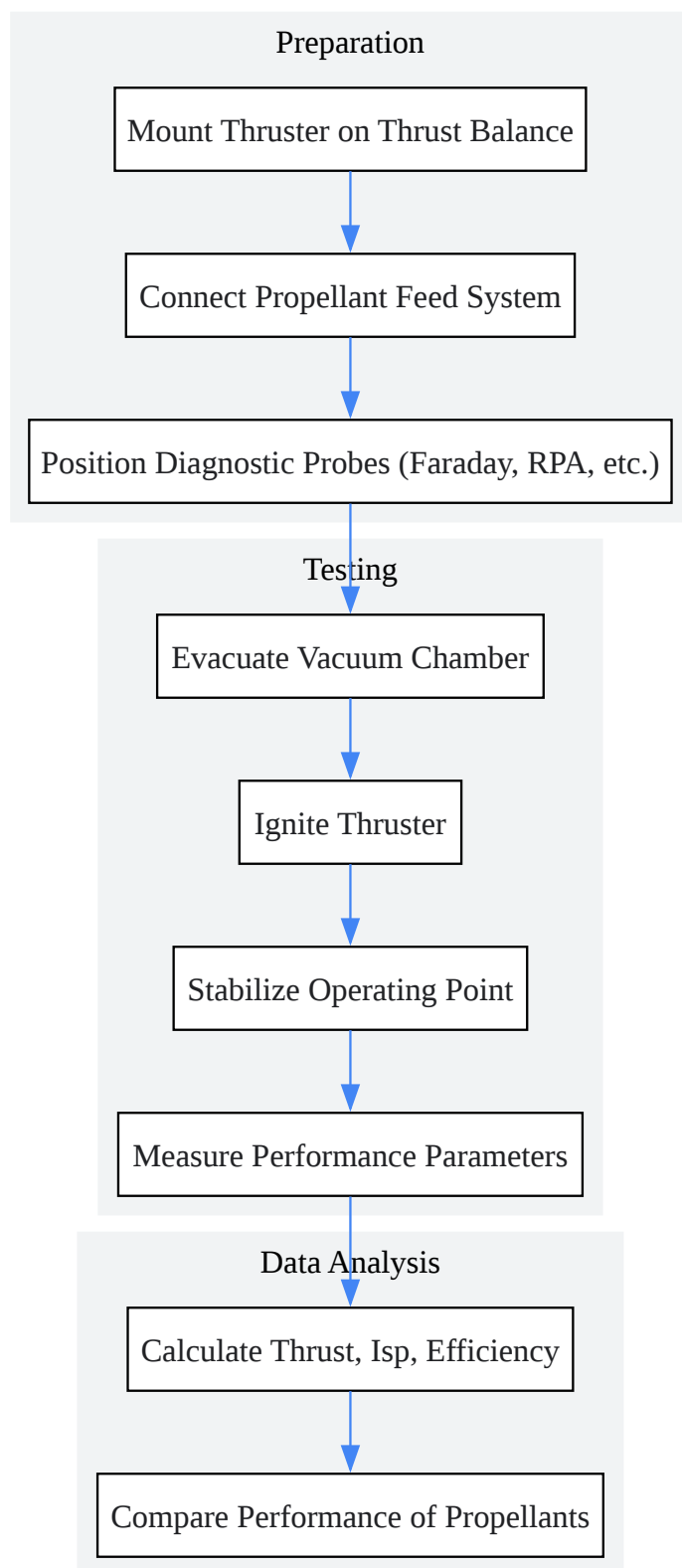
Propellant	Discharge Power (W)	Anode Efficiency (%)	Specific Impulse (s)
Argon	450	22.72 [2]	~1750
Krypton	450	33.01 [2]	~2250
Xenon	400	48.74 [2]	~2000

These results indicate that under the tested conditions, xenon provides the highest anode efficiency, followed by krypton and then argon.[\[2\]](#) Krypton, however, demonstrates a higher specific impulse compared to both argon and xenon at the specified power levels.

Experimental Protocols

A generalized methodology for evaluating the performance of ion thrusters with different propellants involves a series of steps conducted in a high-vacuum environment to simulate space conditions.

General Experimental Workflow



[Click to download full resolution via product page](#)

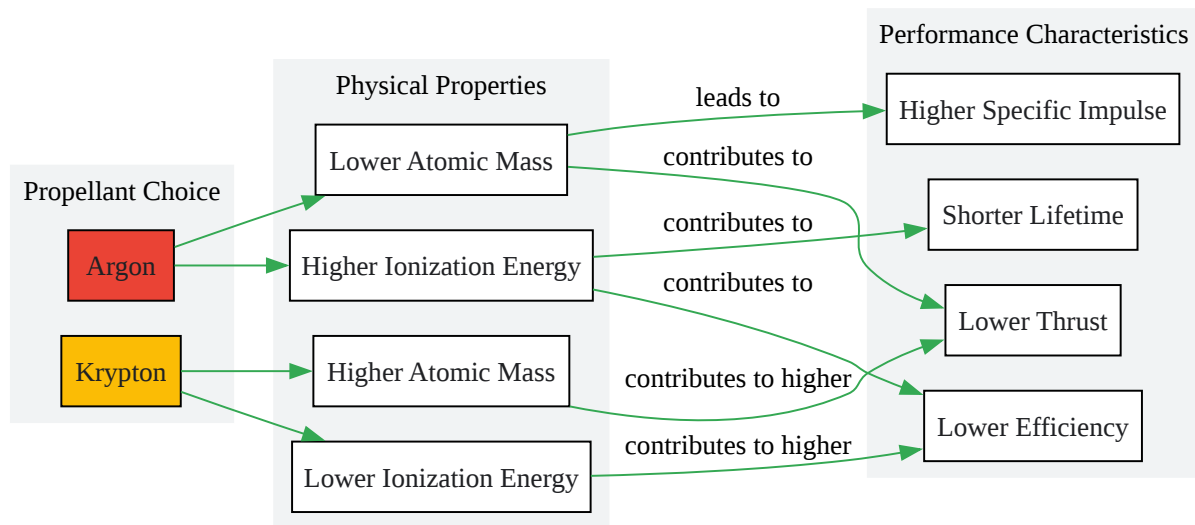
A generalized workflow for ion thruster performance testing.

Key Experimental Methodologies

- **Vacuum Facility:** Testing is conducted in a large vacuum chamber capable of reaching and maintaining high vacuum (typically 10^{-5} to 10^{-7} Torr) to minimize the influence of background gas on thruster performance.[\[2\]](#)
- **Thrust Measurement:** A thrust balance is a critical piece of equipment used for the direct measurement of the small forces produced by the ion thruster.[\[3\]](#)
- **Propellant Flow Control:** Mass flow controllers are used to precisely regulate the amount of propellant supplied to the thruster's anode and cathode.
- **Plume Diagnostics:** A suite of diagnostic tools is employed to characterize the ion beam, including:
 - **Faraday Probes:** To measure the ion current density distribution in the plume.[\[2\]](#)
 - **Retarding Potential Analyzers (RPA):** To determine the ion energy distribution.
- **Data Acquisition:** A data acquisition system is used to record all relevant parameters, such as thrust, mass flow rate, discharge voltage and current, and plume characteristics.

Logical Relationships in Performance Trade-offs

The selection of a propellant for an ion thruster involves a series of trade-offs between performance, cost, and system complexity. The diagram below illustrates the logical relationships influencing the choice between argon and krypton.



[Click to download full resolution via product page](#)

Performance trade-offs between Argon and Krypton.

Thruster Lifetime and Erosion

A critical consideration in the selection of an ion thruster propellant is its impact on the lifetime of the thruster. The primary life-limiting factor for Hall thrusters is the erosion of the discharge channel walls due to sputtering by high-energy ions.^[4]

- **Erosion Rates:** Lighter ions, such as argon, are expected to cause higher erosion rates compared to heavier ions like krypton and xenon. This is a significant concern for long-duration missions.^[1] While direct quantitative comparisons of erosion rates between pure argon and pure krypton are limited in the available literature, it is generally accepted that the use of lighter propellants will lead to a shorter thruster lifespan.^[1]
- **Magnetic Shielding:** Modern Hall thrusters often incorporate magnetic shielding to reduce channel erosion and extend operational life. However, even with shielding, erosion of other components like pole covers can become the primary life-limiting factor.

Conclusion

The choice between argon and krypton as a propellant for ion thrusters is a complex decision that requires a careful evaluation of mission-specific requirements.

- Argon offers the primary advantage of being significantly lower in cost and more abundant. However, its lower atomic mass and higher ionization energy generally lead to lower thrust and efficiency, as well as a shorter thruster lifetime due to higher erosion rates.
- Krypton represents a compromise between the high performance of xenon and the low cost of argon. It offers a higher specific impulse than xenon under certain conditions and better performance and lifetime compared to argon.

For missions where cost is a primary driver and high thrust is not a critical requirement, argon may be a suitable option, particularly for thrusters with advanced magnetic shielding to mitigate erosion. For missions requiring a balance of performance, cost, and lifetime, krypton presents a compelling alternative to xenon. Further research and long-duration testing are necessary to fully characterize the long-term effects of these propellants on thruster components and to develop thrusters optimized for their specific properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sets.space [sets.space]
- 2. hpepl.ae.gatech.edu [hpepl.ae.gatech.edu]
- 3. pubs.aip.org [pubs.aip.org]
- 4. electricrocket.org [electricrocket.org]
- To cite this document: BenchChem. [Argon vs. Krypton: A Comparative Analysis for Ion Thrusters in Space Propulsion]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14261476#comparative-study-of-argon-and-krypton-in-ion-thrusters-for-space-propulsion\]](https://www.benchchem.com/product/b14261476#comparative-study-of-argon-and-krypton-in-ion-thrusters-for-space-propulsion)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com